

Understanding Picoxystrobin's Leaching Potential

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Picoxystrobin

CAS No.: 117428-22-5

Cat. No.: S639991

Get Quote

The key to understanding why **picoxystrobin** can leach lies in its physical and chemical properties. The data below, sourced from the Pesticide Properties Database, summarizes these characteristics [1].

| Property | Value | Implication for Leaching |
|---|----------------------------|--|
| Solubility in Water (at 20°C, pH 7) | 3.1 mg L ⁻¹ [1] | Moderate. It can dissolve and move with water in the soil. |
| Octanol-Water Partition Coefficient (Log P) | 3.6 [1] | High. It is strongly hydrophobic, meaning it has a high tendency to bind to soil organic matter rather than remain in water. This generally reduces leaching. |
| Soil Half-Life (DT50) | 7.7 days [1] | Low to Moderate. It can degrade relatively quickly in the soil, which limits the time available for leaching to occur. |

Research-Backed Mitigation Concepts and Strategies

Although direct protocols were not available, one relevant study illustrates a significant pathway for pesticides to enter the environment, which can inform mitigation strategies. Research on the **AltEn bioenergy facility** demonstrated that processing pesticide-coated seeds can lead to point-source contamination of stream water, sediment, and aquatic life with various pesticides [2]. This highlights that a

major mitigation strategy is to **prevent point-source contamination** from such industrial processes and the disposal of treated seeds.

Based on **picoxystrobin's** properties and general agricultural best practices, you can focus your experimental designs on the following approaches:

- **Leverage Soil Organic Matter:** Given its high Log P value, **picoxystrobin** has a strong affinity for organic matter. Amending soils with **compost, manure, or biochar** is a primary strategy to increase adsorption and reduce its mobility.
- **Consider Degradation Rates:** Its moderate half-life means that any practices that enhance microbial activity in the soil could potentially accelerate its natural degradation, reducing the amount available to leach over time.

I have created a diagram to illustrate this conceptual workflow for developing mitigation experiments.

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Picoxystrobin (Ref: ZA 1963) - AERU - University of Hertfordshire [sitem.herts.ac.uk]
2. Pesticide concentrations in multiple physical and biological ... [academic.oup.com]

To cite this document: Smolecule. [Understanding Picoxystrobin's Leaching Potential]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b639991#reducing-picoxystrobin-leaching-soil]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com